

# An In-depth Technical Guide to the Physicochemical Properties of Chromium(III) Carbonate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Chromium(3+),carbonate

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This technical guide provides a comprehensive overview of the core physicochemical properties of chromium(III) carbonate. It includes quantitative data, detailed experimental protocols, and visualizations to support research and development activities.

## General Physicochemical Properties

Chromium(III) carbonate is an inorganic compound composed of chromium in its +3 oxidation state and carbonate ions.<sup>[1]</sup> The most stable oxidation state for chromium is +3.<sup>[2][3]</sup> It is typically available as a bluish-green or green amorphous powder.<sup>[4][5]</sup>

Property	Value	Source
Chemical Formula	Cr <sub>2</sub> (CO <sub>3</sub> ) <sub>3</sub>	[1][6][7]
Molecular Weight	284.0189 g/mol	[8]
Appearance	Bluish-green, amorphous powder	[4]
CAS Number	29689-14-3	[9]

## Solubility Profile

Chromium(III) carbonate is characterized by its poor solubility in water but enhanced solubility in acidic conditions.<sup>[4][8][10]</sup> It is soluble in mineral acids.<sup>[4]</sup> In aqueous solutions, chromium(III) carbonate may not exist, and the addition of carbonate ions to a solution of Cr(III) ions can lead to the precipitation of chromium hydroxide.<sup>[11]</sup>

Solvent	Solubility	Conditions	Source
Water	Insoluble or poorly soluble	-	[4][8][10]
Acidic Aqueous Solution	High	pH $\leq$ 2	[10]
Hydrochloric Acid (HCl) Solution	Completely dissolves within 30 minutes	1 g (as Cr) in 1 L of pH 0.2 HCl at 25°C	[10][12][13]

## Thermal Decomposition

Upon heating, solid chromium(III) carbonate undergoes thermal decomposition to yield solid chromium(III) oxide and carbon dioxide gas.<sup>[14]</sup> This is a common decomposition reaction for metal carbonates.<sup>[14][15][16][17][18]</sup>

Decomposition Reaction:



Reactant	Products	Source
Chromium(III) Carbonate ( $\text{Cr}_2(\text{CO}_3)_3$ )	Chromium(III) Oxide ( $\text{Cr}_2\text{O}_3$ ) and Carbon Dioxide ( $\text{CO}_2$ )	[14]

## Experimental Protocols

Objective: To synthesize chromium(III) carbonate powder.

Method 1: Precipitation from Aqueous Solution<sup>[10][12][13]</sup>

- Preparation of Precursor Solutions:
  - Prepare an aqueous solution containing a trivalent chromium salt (e.g., chromium(III) chloride).
  - Prepare an aqueous solution of a carbonate salt (e.g., sodium carbonate).
- Reaction:
  - Contact the two solutions while maintaining the pH of the reaction mixture between 6 and 12 (preferably 7 to 8).[\[10\]](#)
  - Maintain the reaction temperature between 0°C and 50°C.[\[10\]](#)[\[12\]](#)
  - Stir the reaction mixture (e.g., at 300 rpm) to ensure homogeneity.[\[12\]](#)
- Isolation and Purification:
  - Collect the resulting precipitate by filtration.
  - Wash the filter cake with water until the electrical conductivity of the filtrate is 5 mS/cm or less.[\[12\]](#)[\[13\]](#)
- Drying:
  - Dry the purified filter cake under vacuum at a temperature below 40°C for 48 hours to obtain the final chromium(III) carbonate powder.[\[12\]](#)

#### Method 2: Synthesis from Chromium Metal[\[19\]](#)

- Dissolution of Chromium Metal:
  - React chromium metal with 30% hydrochloric acid to form a chromium(II) chloride solution. This reaction is slow and may take several days.
  - The solution will eventually oxidize in air to a dark green chromium(III) chloride solution.
- Precipitation:

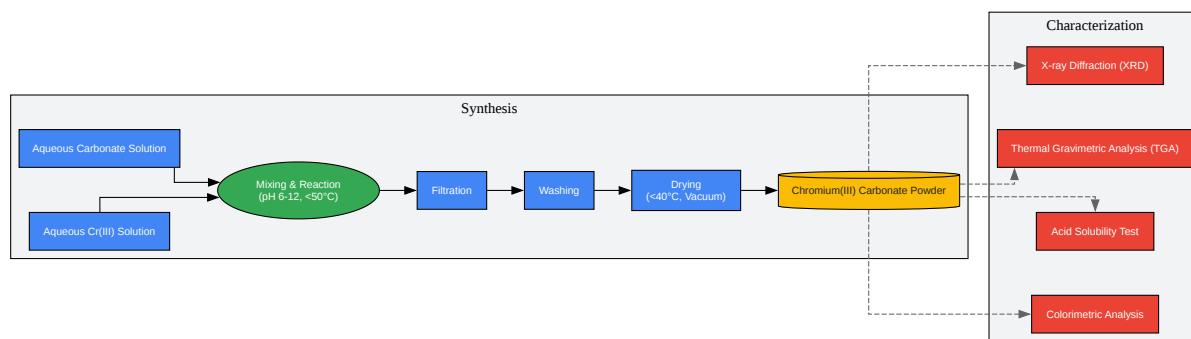
- Heat and stir the chromium(III) chloride solution.
- Gradually add a solution of sodium carbonate until the solution becomes clear and a green slurry of chromium(III) carbonate forms.
- Isolation and Drying:
  - Filter the precipitate using standard laboratory filter paper.
  - Transfer the collected solid to a suitable container and dry it on a heating plate with a fan.

Objective: To characterize the physicochemical properties of the synthesized chromium(III) carbonate.

- Colorimetric Analysis:
  - Use a spectrophotometer to measure the Lab\* color values of the solid powder to quantify its color.[10][13]
- Solubility in Acid:
  - Add an amount of chromium(III) carbonate corresponding to 1 g of Cr to 1 liter of a hydrochloric acid solution with a pH of 0.2 at 25°C.[10][12]
  - Visually observe the time required for the solid to completely dissolve and the solution to become transparent. Complete dissolution within 30 minutes indicates high solubility.[10]
- Thermal Gravimetric Analysis (TGA):
  - Heat a sample of the chromium(III) carbonate powder in a TGA instrument from room temperature to a temperature sufficient for complete decomposition (e.g., 800°C).
  - The resulting weight loss will correspond to the loss of carbon dioxide, confirming the decomposition pathway.
- X-ray Diffraction (XRD):

- Analyze the powder sample using an X-ray diffractometer to determine its crystal structure. An amorphous solid will produce a broad halo, while a crystalline solid will show sharp diffraction peaks.

## Visualizations



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Caption: Workflow for the synthesis and characterization of chromium(III) carbonate.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Chromium(III) Carbonate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1496125#physicochemical-properties-of-chromium-iii-carbonate>]

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